

Comparative pharmacokinetics of piperidine-2-carboxylate esters

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Compound of Interest

Compound Name: *Methyl 2-propylpiperidine-2-carboxylate*

CAS No.: *1306739-03-6*

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Comparative Pharmacokinetics of Piperidine-2-Carboxylate Esters: A Guide to Alkyl Substitution and CES1 Metabolism

Executive Summary & Rationale

Piperidine-2-carboxylate esters represent a prominent class of central nervous system (CNS) stimulants, functioning primarily as dopamine (DAT) and norepinephrine (NET) reuptake inhibitors[1]. While methylphenidate (MPH) remains the clinical gold standard for treating attention-deficit/hyperactivity disorder (ADHD), the emergence of structural analogs like ethylphenidate (EPH) and isopropylphenidate (IPH) has provided critical insights into structure-pharmacokinetic relationships[2][3].

For drug development professionals and analytical toxicologists, understanding how the ester alkyl chain dictates hepatic metabolism is essential. Altering the ester moiety fundamentally shifts the compound's susceptibility to enzymatic hydrolysis, which in turn dictates systemic bioavailability, half-life, and the potential for complex drug-drug interactions.

Pharmacokinetic Profiles: The Role of Carboxylesterase 1 (CES1)

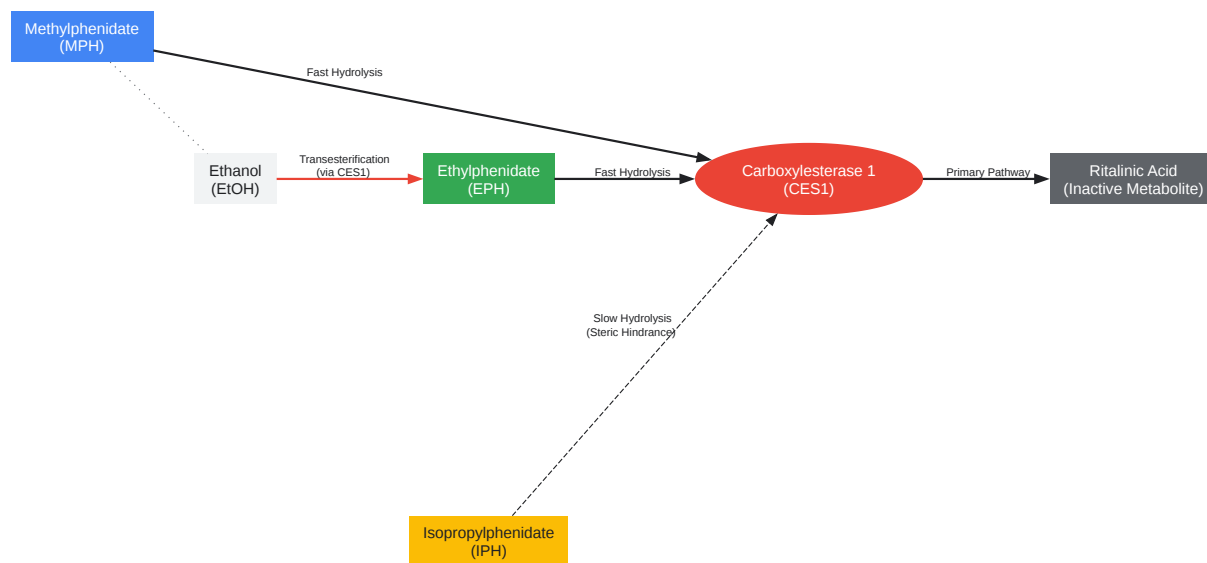
The pharmacokinetic fate of piperidine-2-carboxylate esters is almost entirely governed by human Carboxylesterase 1 (CES1), a serine hydrolase highly expressed in the liver[3]. CES1 catalyzes the hydrolysis of these esters into ritalinic acid (RA), an inactive metabolite common to all compounds in this class[3].

- **Methylphenidate (MPH):** The methyl ester of MPH is highly susceptible to CES1-mediated hydrolysis. This results in extensive first-pass metabolism, low oral bioavailability (approximately 30%), and a characteristically short systemic half-life of 2 to 3 hours[2][3].
- **Ethylphenidate (EPH):** Featuring an ethyl ester, EPH is also rapidly hydrolyzed by CES1[1]. However, EPH possesses a unique pharmacokinetic trait: it is formed in vivo via hepatic transesterification when MPH and ethanol are co-ingested[2][4]. In the presence of alcohol, CES1 preferentially utilizes ethanol over water as a nucleophile, converting MPH directly into EPH[2]. Pharmacodynamically, EPH exhibits a much higher selectivity for DAT over NET compared to MPH, contributing to heightened dopaminergic activity and euphoria[1][5].
- **Isopropylphenidate (IPH):** The substitution of a branched isopropyl group fundamentally alters the molecule's interaction with the CES1 catalytic triad. The steric bulk of the isopropyl chain prevents efficient binding and orientation within the enzyme's active site[3]. Consequently, IPH is a remarkably poor substrate for CES1, exhibiting a hydrolytic catalytic efficiency approximately 10-fold lower than that of MPH[3]. This structural modification extends the systemic half-life and flattens the pharmacokinetic peak, reducing the abuse liability associated with rapid spikes.

Quantitative Pharmacokinetic Comparison

Compound	Ester Substitution	Relative CES1 Hydrolysis Efficiency	Transesterification Potential (w/ Ethanol)	Estimated In Vivo Half-Life	Primary Active Target
Methylphenidate (MPH)	Methyl ()	High (Reference)	High (Forms EPH)	2 - 3 hours	DAT / NET
Ethylphenidate (EPH)	Ethyl ()	High	N/A	~2 - 3 hours	DAT (Highly Selective)
Isopropylphenidate (IPH)	Isopropyl ()	Low (~10% of MPH)	Negligible	> 4 hours	DAT

Mechanistic Pathway Visualization



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CES1-mediated metabolic pathways of piperidine-2-carboxylate esters and MPH transesterification.

Experimental Protocol: In Vitro CES1 Hydrolysis Assay

To objectively evaluate the metabolic stability of novel piperidine-2-carboxylate esters, researchers must employ a self-validating in vitro hydrolysis assay using Human Liver Microsomes (HLMs)[3].

Causality Behind Experimental Choices: HLMs are utilized because they provide a physiologically accurate matrix containing native CES1[3]. Unlike standard cytochrome P450 (CYP) stability assays, this protocol deliberately omits NADPH. Because CES1 is a hydrolase and not an oxidoreductase, water acts as the sole required co-substrate. By quantifying the formation of the universal inactive metabolite (ritalinic acid) rather than parent drug depletion, the assay isolates hydrolytic clearance from other potential degradation pathways, ensuring a self-validating system.

Step-by-Step Methodology:

- **Matrix Preparation:** Thaw pooled Human Liver Microsomes (HLMs) on ice to preserve enzymatic integrity. Prepare a 100 mM potassium phosphate buffer adjusted to pH 7.4 to mimic physiological conditions.
- **Incubation Mixture:** In a 96-well microtiter plate, combine the phosphate buffer, HLMs (final protein concentration of 0.5 mg/mL), and the test substrate (MPH, EPH, or IPH) at a final concentration of 10 μ M[3].
- **Reaction Initiation:** Pre-incubate the mixture at 37°C for 5 minutes to achieve thermal equilibrium. Initiate the reaction by adding the test substrate.
- **Time-Course Sampling:** Extract 50 μ L aliquots from the reaction mixture at precise intervals (e.g., 0, 15, 30, 45, and 60 minutes)[3].
- **Enzymatic Quenching (Validation Check):** Immediately transfer each aliquot into 150 μ L of ice-cold acetonitrile containing an internal standard (e.g., deuterated ritalinic acid, RA-d10). The organic solvent instantly denatures the CES1 enzyme, halting hydrolysis and preventing artificial degradation post-sampling.
- **Sample Processing:** Centrifuge the quenched plates at 14,000 x g for 10 minutes to pellet the precipitated microsomal proteins.

- LC-MS/MS Quantification: Transfer the supernatant to analytical vials. Quantify the concentration of ritalinic acid formed over time using a validated high-performance liquid chromatography-tandem mass spectrometry (LC-MS/MS) method[3].
- Data Analysis: Plot ritalinic acid formation velocity versus substrate concentration to calculate Michaelis-Menten kinetics (and), allowing for the derivation of intrinsic clearance ().

References

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